

Application Notes and Protocols for Generating Antibodies Against the EILDV Sequence

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Compound of Interest

Compound Name: EILDV (human, bovine, rat)

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Introduction

The pentapeptide sequence Glu-Ile-Leu-Asp-Val (EILDV) is a critical recognition motif within the alternatively spliced V region (CS-1) of fibronectin. This sequence is recognized by the $\alpha 4 \beta 1$ integrin receptor, a key player in cell adhesion, migration, and signaling. Due to its role in pathological processes such as tumor metastasis and inflammation, the EILDV sequence and the antibodies that target it are of significant interest in research and therapeutic development. These application notes provide detailed protocols for the generation and characterization of antibodies targeting the EILDV sequence.

Rationale for Targeting the EILDV Sequence

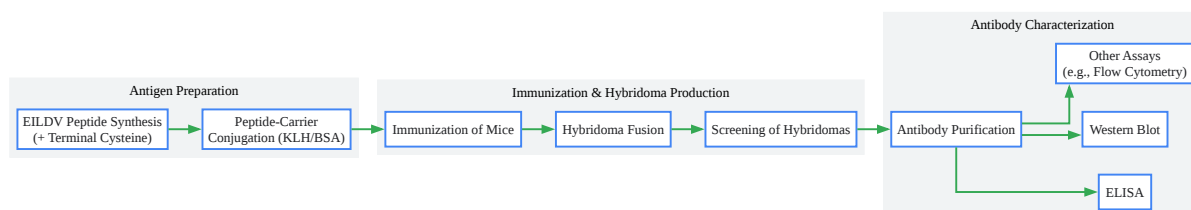
Antibodies generated against the EILDV sequence can be utilized for:

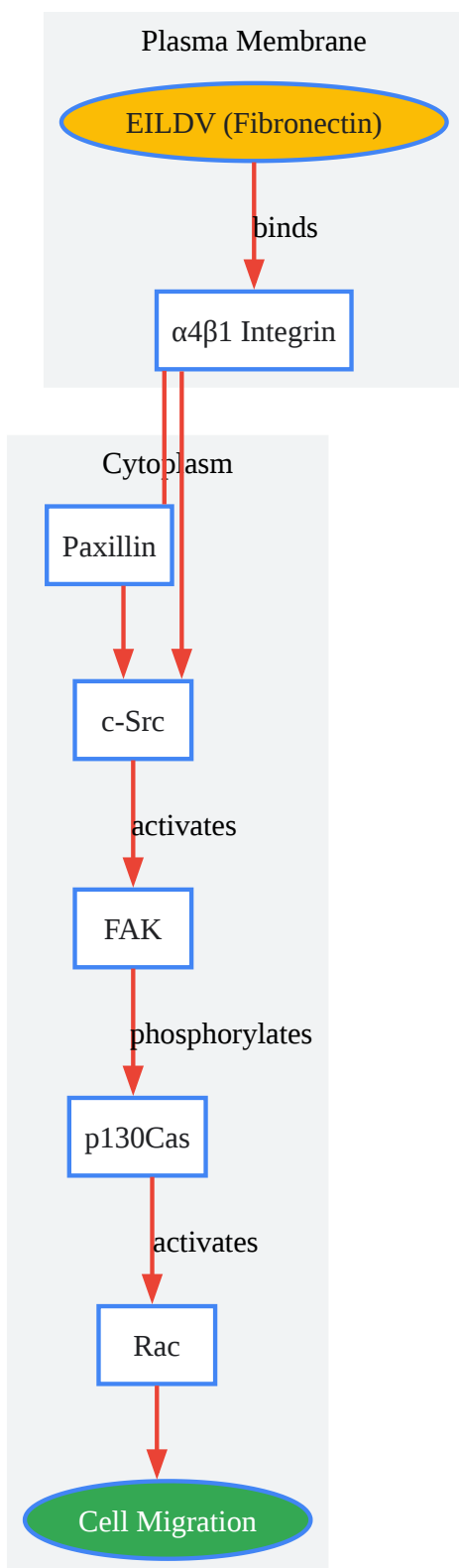
- **Blocking cell adhesion:** Anti-EILDV antibodies can competitively inhibit the binding of cells expressing $\alpha 4 \beta 1$ integrin to fibronectin, thereby preventing cell adhesion and subsequent migration.
- **Studying $\alpha 4 \beta 1$ integrin signaling:** These antibodies can be used as tools to investigate the downstream signaling pathways activated upon $\alpha 4 \beta 1$ integrin engagement.

- Detecting fibronectin isoforms: Antibodies specific for the EILDV sequence can be used to detect and quantify fibronectin isoforms containing the CS-1 domain in various biological samples.
- Therapeutic development: The development of humanized monoclonal antibodies or antibody-drug conjugates targeting the EILDV sequence holds potential for the treatment of cancer and inflammatory diseases.

Experimental Workflow Overview

The overall process for generating and characterizing anti-EILDV antibodies is outlined below. Each step is detailed in the subsequent sections.





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